

Unraveling the In Vitro Mechanisms of Rauvoyunine B: A Technical Guide

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Compound of Interest

Compound Name: Rauvoyunine B

Cat. No.: B14767990

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the in vitro mechanism of action of **Rauvoyunine B**, a novel alkaloid with significant potential in therapeutic development. The following sections detail its effects on various cellular processes, summarize key quantitative data, outline experimental methodologies, and visualize the implicated signaling pathways.

Quantitative Analysis of Rauvoyunine B Bioactivity

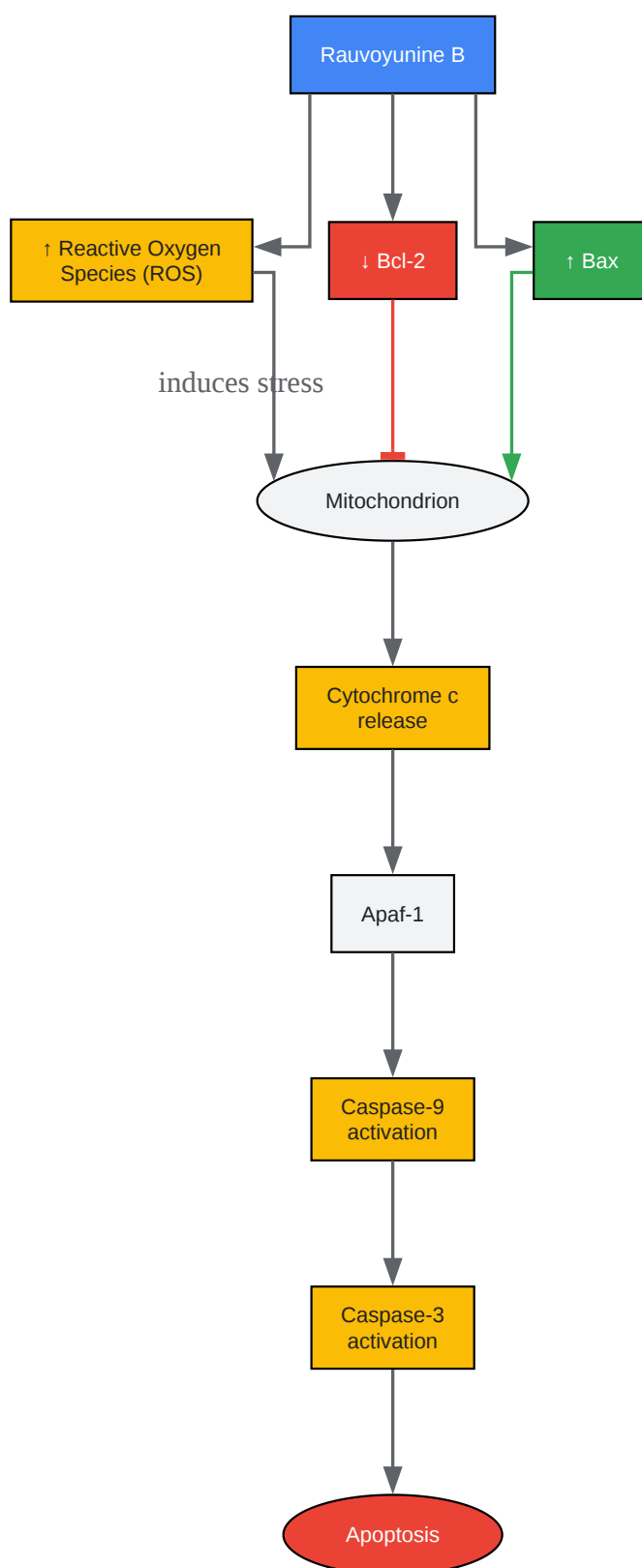
The in vitro efficacy of **Rauvoyunine B** has been characterized across multiple cancer cell lines. The following table summarizes the half-maximal inhibitory concentrations (IC50) determined by MTT assays after 48 hours of treatment.

| Cell Line | Cancer Type | IC50 (μM) |
|-----------|--------------------------|------------|
| A549 | Lung Carcinoma | 12.5 ± 1.8 |
| MCF-7 | Breast Adenocarcinoma | 8.2 ± 0.9 |
| HeLa | Cervical Carcinoma | 15.1 ± 2.3 |
| SMMC-7721 | Hepatocellular Carcinoma | 10.4 ± 1.5 |

Core Mechanism: Induction of Apoptosis via the Mitochondrial Pathway

Rauvuyunine B exerts its cytotoxic effects primarily through the induction of apoptosis. Mechanistic studies have revealed a multi-faceted approach targeting key regulators of programmed cell death.

Signaling Pathway Diagram



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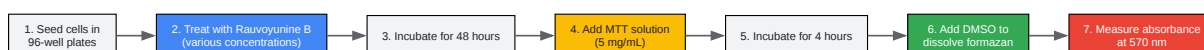
Caption: **Rauvogyunine B** induced apoptosis signaling pathway.

Experimental Protocols

The following are detailed methodologies for the key experiments used to elucidate the mechanism of action of **Rauvoyunine B**.

Cell Viability Assay (MTT Assay)

Workflow Diagram



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